

# A Comprehensive Technical Guide to the Thermal Properties of 6-Iodo-1-indanone

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## Compound of Interest

Compound Name: 6-Iodo-1-indanone

Cat. No.: B576607

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This technical guide provides an in-depth analysis of the thermal stability and melting point of **6-Iodo-1-indanone**, a key intermediate in various synthetic pathways. The information contained herein is intended to support research and development activities by providing essential data on the physicochemical properties of this compound.

## Core Physicochemical Properties of 6-Iodo-1-indanone

**6-Iodo-1-indanone** is a halogenated bicyclic ketone. The presence of the iodine atom and the indanone core makes it a valuable building block in medicinal chemistry and materials science. A summary of its key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C <sub>9</sub> H <sub>7</sub> IO	[1]
Molecular Weight	258.06 g/mol	
Appearance	White to light yellow solid	[2]
Melting Point	164 °C	[2]
Storage Temperature	2-8°C, protected from light	[2][3]

## Thermal Stability Profile

While a specific decomposition temperature for **6-Iodo-1-indanone** is not readily available in the reviewed literature, its thermal stability can be assessed using standard analytical techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC). These methods provide insights into the temperature at which the compound begins to degrade and the energetic changes associated with its decomposition. For the related compound 1-indanone, hazardous decomposition products upon combustion include carbon monoxide and carbon dioxide.

## Experimental Protocols

Detailed methodologies for determining the melting point and assessing the thermal stability of **6-Iodo-1-indanone** are outlined below. These protocols are based on standard laboratory practices for organic compounds.

### Melting Point Determination

The melting point of **6-Iodo-1-indanone** can be accurately determined using a capillary melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered **6-Iodo-1-indanone** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 10-20°C per minute for an initial approximate determination.
- **Refined Measurement:** The measurement is repeated with a fresh sample, heating rapidly to about 20°C below the approximate melting point, and then reducing the heating rate to 1-2°C per minute.
- **Data Recording:** The temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range.

## Thermal Stability Assessment by Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This technique is crucial for determining the decomposition temperature.

Methodology:

- **Sample Preparation:** A small, accurately weighed sample (5-10 mg) of **6-Iodo-1-indanone** is placed in a tared TGA crucible.
- **Instrument Setup:** The TGA instrument is purged with an inert gas (e.g., nitrogen) to provide a non-reactive atmosphere.
- **Temperature Program:** The sample is heated at a constant rate, typically 10°C per minute, over a temperature range (e.g., 25°C to 600°C).
- **Data Acquisition:** The instrument continuously records the sample's mass as a function of temperature.
- **Analysis:** The resulting TGA curve is analyzed to identify the onset temperature of mass loss, which corresponds to the decomposition temperature.

## Thermal Stability Assessment by Differential Scanning Calorimetry (DSC)

DSC is used to measure the heat flow associated with thermal transitions in a material as a function of temperature. It can detect endothermic and exothermic processes, such as melting and decomposition.

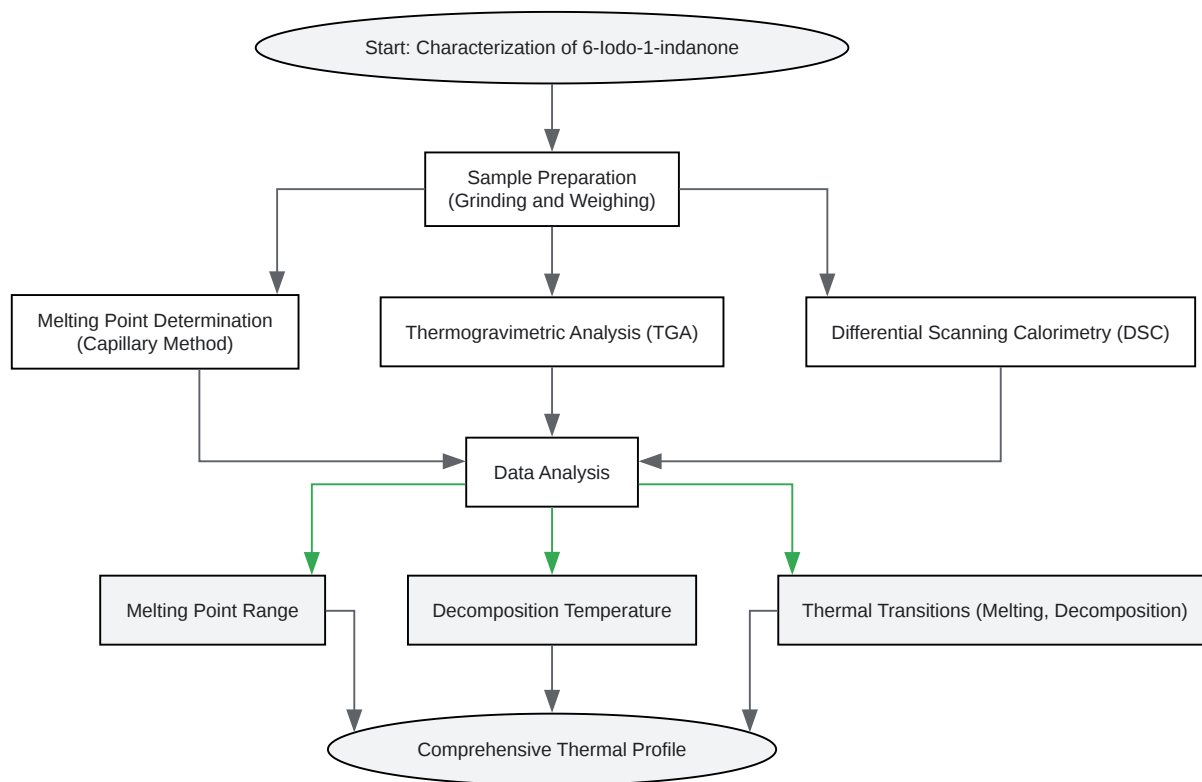
Methodology:

- **Sample Preparation:** A small, accurately weighed sample (2-5 mg) of **6-Iodo-1-indanone** is hermetically sealed in an aluminum DSC pan. An empty, sealed pan is used as a reference.
- **Instrument Setup:** Both the sample and reference pans are placed in the DSC cell.

- **Temperature Program:** The cell is heated at a controlled linear rate, for instance, 10°C per minute, through a defined temperature range.
- **Data Acquisition:** The instrument measures the differential heat flow between the sample and the reference.
- **Analysis:** The resulting thermogram is analyzed to identify peaks corresponding to thermal events. An endothermic peak will confirm the melting point, while sharp exothermic peaks at higher temperatures may indicate decomposition.

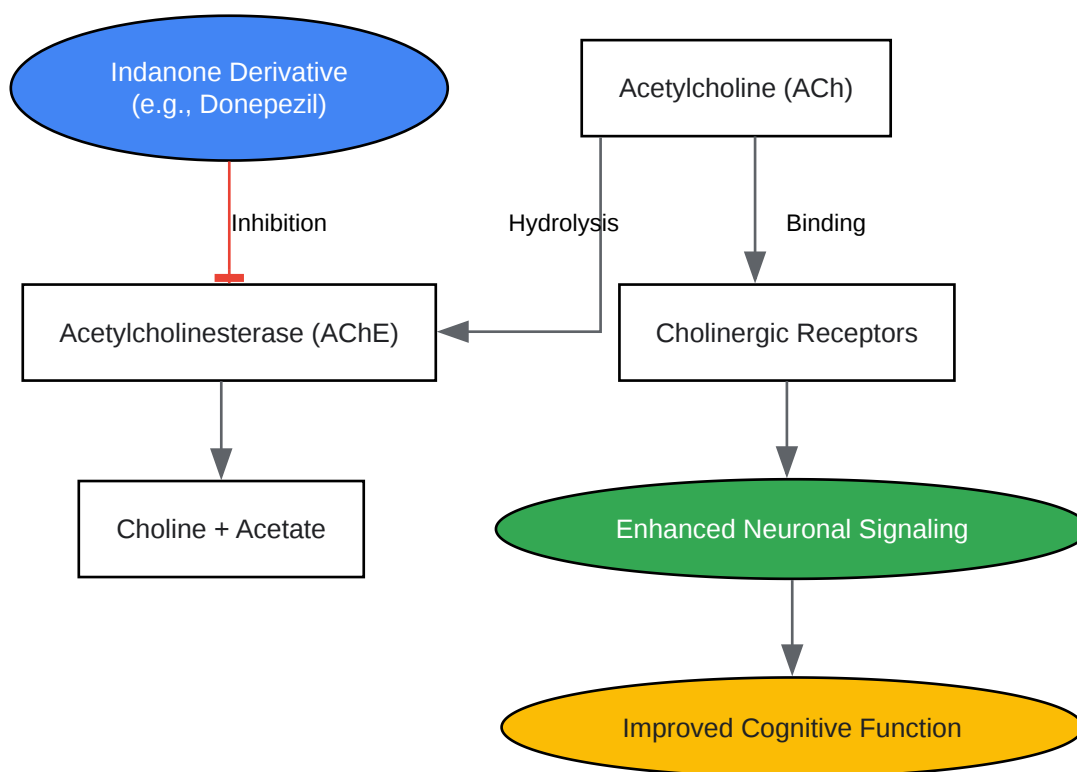
## Visualizing Experimental and Conceptual Frameworks

To further elucidate the context of **6-Iodo-1-indanone** in research and development, the following diagrams illustrate a general experimental workflow for thermal analysis and a representative signaling pathway where indanone derivatives have shown biological activity.



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Caption: Experimental workflow for thermal analysis of **6-Iodo-1-indanone**.



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Caption: Representative signaling pathway of an indanone derivative.[4][5]

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